



Application Notes and Protocols for Investigating Maraviroc in Post-Stroke Depression

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Compound of Interest		
Compound Name:	Maraviroc	
Cat. No.:	B10761220	Get Quote

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Introduction

Post-stroke depression (PSD) is a common and debilitating neuropsychiatric consequence of stroke, significantly hindering functional recovery and quality of life. Current antidepressant therapies often have limited efficacy and delayed onset of action in this patient population. Emerging evidence suggests that neuroinflammation plays a pivotal role in the pathophysiology of PSD. **Maraviroc**, a C-C chemokine receptor type 5 (CCR5) antagonist approved for the treatment of HIV, has shown promise as a novel therapeutic agent for neurological and psychiatric disorders due to its anti-inflammatory and neuroprotective properties.[1][2] This document provides a comprehensive overview of the experimental design for investigating the therapeutic potential of **Maraviroc** in PSD, including its mechanism of action, preclinical and clinical data, and detailed experimental protocols.

Mechanism of Action: **Maraviroc** is a non-competitive antagonist of the CCR5 receptor, which is expressed on various immune cells, as well as on neurons, microglia, and astrocytes in the brain.[3][4] Following a stroke, the expression of CCR5 and its ligands, such as CCL5 (RANTES), is upregulated, leading to the recruitment of peripheral immune cells into the brain and the activation of resident microglia.[5] This neuroinflammatory cascade contributes to secondary brain injury and has been implicated in the development of depressive symptoms. By blocking the CCR5 receptor, **Maraviroc** is hypothesized to mitigate neuroinflammation,

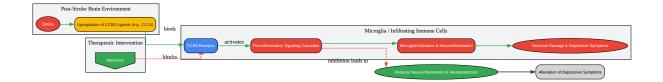


reduce microglial activation, and promote neuronal plasticity, thereby alleviating the symptoms of post-stroke depression.[5][6]

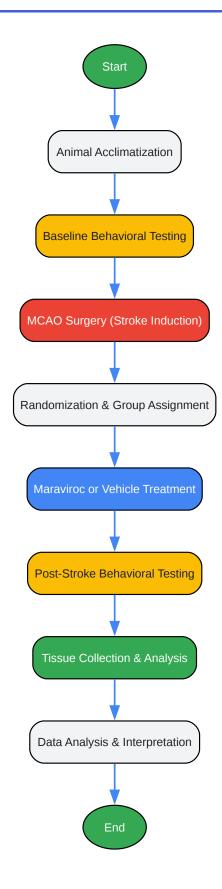
Signaling Pathway of Maraviroc in Post-Stroke Depression

The proposed mechanism of action for **Maraviroc** in the context of post-stroke depression involves the modulation of neuroinflammatory pathways. The following diagram illustrates the key signaling events.

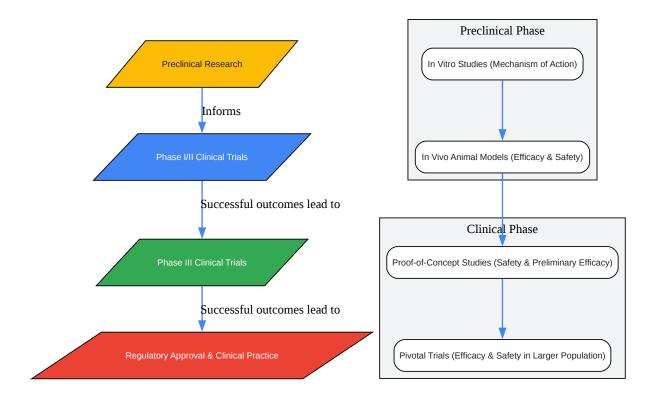












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